

calcium adipate thermal degradation issues

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Calcium adipate

CAS No.: 7486-40-0

Cat. No.: S599364

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Thermal Properties & Experimental Data

The following table summarizes the key thermal stability information available from the search results.

Compound	Reported Thermal Stability / Decomposition	Key Analysis Method	Context & Notes
Calcium Adipate Monohydrate (Ca(C ₆ H ₈ O ₄)·H ₂ O)	Stable up to 103 °C ; degradation occurs in multiple steps between 103 °C and 505 °C [1].	Thermogravimetric Analysis (TGA)	Single crystals were grown using a single gel diffusion technique [1].
Calcium-Adipate Frameworks (GWMOF-7 & GWMOF-8)	Undergo a solid-state transformation upon heating [2].	TGA, Single-crystal/Powder XRD	Transformation leads to a denser 3D framework structure [2].
Adipic Acid (a potential degradation product)	LC ₅₀ for fish (<i>Pimephales promelas</i>) is 97 mg/L [3].	Toxicity Bioassay	Identified as a toxic degradation product of certain biodegradable plastics (e.g., PBAT) [3].

Experimental Protocols for Characterization

Based on the research, here are detailed methodologies for key experiments used to study **calcium adipate** and its thermal behavior.

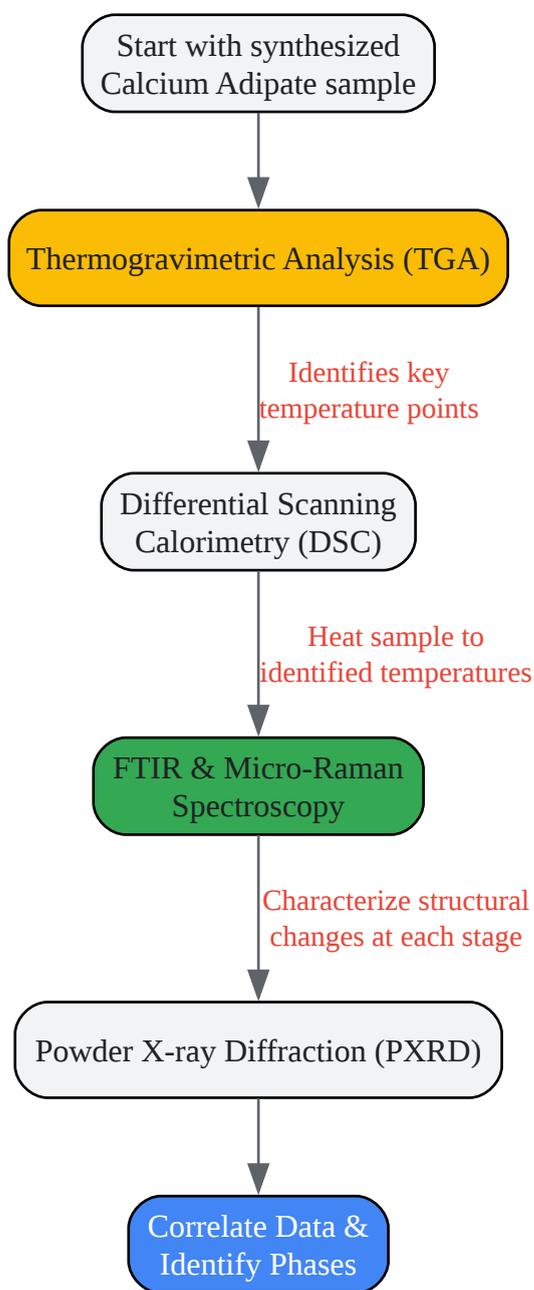
Single Crystal Growth via Gel Diffusion [1]

This protocol is for growing high-quality single crystals suitable for definitive structural analysis.

- **Materials:** Sodium metasilicate (for gel preparation), adipic acid, calcium chloride, distilled water, test tubes.
- **Procedure:**
 - Prepare a silica gel in a test tube using sodium metasilicate solution, adjusted to a specific density and pH.
 - Once the gel is set, carefully pour an aqueous solution of adipic acid over the gel surface.
 - Gently add an aqueous solution of calcium chloride on top of the adipic acid solution.
 - Allow the test tube to stand undisturbed. Ions (Ca^{2+} and adipate) diffuse slowly through the gel, leading to the nucleation and growth of single crystals over time (days to weeks).
 - Harvest the well-formed crystals for analysis.

Comprehensive Thermal and Spectroscopic Analysis [1]

This workflow details how to correlate thermal events with structural changes, which is crucial for troubleshooting degradation issues.



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- **Thermogravimetric Analysis (TGA):** Heat a small, precisely weighed sample (e.g., 5-10 mg) from room temperature to over 500 °C in a controlled atmosphere (e.g., N₂). The resulting plot of weight loss versus temperature reveals the thermal stability and decomposition steps [1].
- **Differential Scanning Calorimetry (DSC):** Subject a sample to a similar heating cycle. DSC measures heat flow, identifying endothermic (e.g., melting, dehydration) and exothermic (e.g., crystallization, oxidative degradation) events that may not involve weight loss [4].
- **In-situ/Ex-situ Spectroscopic Analysis (FTIR/Raman):** Record FTIR or Raman spectra of the sample **after heating it to the specific temperatures identified by TGA/DSC**. Compare the spectra

to track the disappearance of functional groups (e.g., O-H from water, C=O from carboxylate) and the formation of new species, providing a molecular-level view of the degradation pathway [1].

- **Powder X-ray Diffraction (PXRD):** After heating the sample to critical temperatures, perform PXRD. Changes in the diffraction pattern indicate solid-state phase transformations, loss of crystallinity, or formation of new crystalline decomposition products [1] [2].

Frequently Asked Questions (FAQs)

Q1: My calcium adipate sample changes color upon heating. What does this indicate? While not explicitly mentioned in the sources, a color change often suggests oxidation or the formation of carbonized products due to thermal decomposition. It is recommended to perform TGA to determine the onset temperature of this event and use elemental analysis to confirm carbonization.

Q2: What are the expected degradation products of calcium adipate? The research confirms that dehydration is the first step. Further heating leads to the breakdown of the adipate anion. One study identifies **adipic acid** as a key organic product from the degradation of polymers containing adipate units (like PBAT) [3]. The final residue at high temperatures (e.g., >505 °C) is expected to be calcium oxide (CaO) [1].

Q3: How does the presence of water affect the thermal degradation process? The crystal structure of **calcium adipate** monohydrate includes coordinated water molecules [1] [2]. The loss of this water is the initial degradation step, which can alter the crystal structure and potentially initiate further decomposition. The thermal stability is therefore intrinsically linked to its hydrated state.

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To cite this document: Smolecule. [calcium adipate thermal degradation issues]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b599364#calcium-adipate-thermal-degradation-issues]

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